

Spectroscopic Data Guide: 2-(Methoxymethoxy)phenylmethanone[1]

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Compound of Interest

Compound Name: [2-(Methoxymethoxy)phenyl]
(pyridin-4-yl)methanone

CAS No.: 938458-56-1

Cat. No.: B1532648

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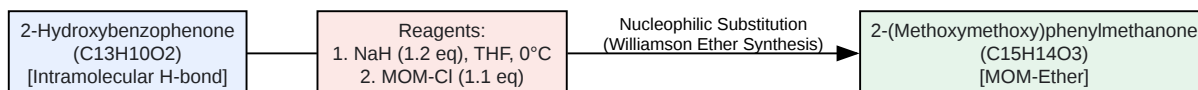
Chemical Identity & Structural Logic[1][2]

- IUPAC Name: methanone[1]
- Common Name: MOM-protected 2-hydroxybenzophenone[1]
- Molecular Formula:
[1]
- Molecular Weight: 242.27 g/mol [1]
- CAS Registry Number: 1137-42-4 (Parent: 2-Hydroxybenzophenone); 2-MOM derivative is a catalogued intermediate (e.g., related to CAS 1240109-20-9).[1]

Structural Diagram & Synthesis Pathway

The following diagram illustrates the conversion of the parent UV-absorber (2-hydroxybenzophenone) into the target MOM-ether.[1] Note the disruption of the intramolecular

Hydrogen bond upon protection.[1]



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Figure 1: Synthesis pathway transforming the phenol into the MOM-ether, removing the characteristic downfield phenolic proton.[1]

Spectroscopic Characterization (NMR)[1][2][3][4][5][6][7]

The primary diagnostic feature of this molecule is the disappearance of the chelated phenolic proton (typically >12 ppm) and the appearance of the methoxymethyl ether signals.[1]

Proton NMR (¹H NMR)

Solvent:

| Frequency: 400 MHz[1][2]

Position / Group	Shift (, ppm)	Multiplicity	Integration	Assignment / Notes
MOM	5.10 – 5.18	Singlet	2H	Diagnostic Peak. Deshielded methylene between two oxygens.[1]
MOM	3.35 – 3.45	Singlet	3H	Diagnostic Peak. Methyl ether signal.[1]
Aromatic (Benzoyl)	7.75 – 7.85	Multiplet	2H	Ortho-protons on the unsubstituted phenyl ring.[1]
Aromatic (Core)	7.45 – 7.60	Multiplet	4H	Meta/Para on benzoyl ring + H-4/H-6 on substituted ring. [1]
Aromatic (Core)	7.10 – 7.25	Multiplet	2H	H-3/H-5 on substituted ring. [1]
Phenolic -OH	ABSENT	-	-	The parent peak at 12.05 ppm disappears completely.[1]

Technical Insight: In the parent 2-hydroxybenzophenone, the hydroxyl proton is heavily deshielded (

12.05 ppm) due to strong intramolecular hydrogen bonding with the carbonyl oxygen.[1] Upon MOM protection, this signal vanishes, and the carbonyl carbon signal (in

C) shifts slightly upfield as the H-bond is broken.[\[1\]](#)

Carbon NMR (¹³C NMR)

Solvent:

| Frequency: 100 MHz[\[1\]](#)

Carbon Environment	Shift (, ppm)	Notes
Carbonyl ()	196.5 – 197.5	Characteristic benzophenone ketone. [1] [3] Slightly shielded compared to parent (~198 ppm) due to loss of H-bond. [1]
Aromatic (Ipso)	155.0 – 156.0	Carbon attached to the MOM-ether oxygen. [1]
MOM	94.0 – 95.0	Key Identification Signal. Anomeric-like carbon. [1]
MOM	56.0 – 56.5	Methyl carbon of the protecting group. [1]
Aromatic (Ar-C)	128.0 – 138.0	Complex region containing remaining 11 aromatic carbons. [1]

Infrared Spectroscopy (FT-IR)[\[1\]](#)

The IR spectrum provides rapid confirmation of the protection step.[\[1\]](#)

Functional Group	Wavenumber ()	Intensity	Diagnostic Change
O-H Stretch	ABSENT	-	The broad, weak band at 3000-3300 (chelated OH) seen in the parent is gone.
C=O ^[1] Stretch	1650 – 1665	Strong	Ketone stretch. ^[1] Typically shifts to slightly higher frequency (wavenumber) compared to the H-bonded parent (1630). ^[1]
C-O-C Stretch	1000 – 1150	Strong	Appearance of strong ether stretching bands from the MOM group. ^[1]
C-H (Aliphatic)	2900 – 2950	Weak	C-H stretches from the methoxy/methylene groups. ^[1]

Experimental Synthesis Protocol

Objective: Protection of 2-hydroxybenzophenone with Chloromethyl methyl ether (MOM-Cl).

Safety Warning: MOM-Cl is a known carcinogen.^[1] All operations must be performed in a fume hood.^[1]

Reagents

- 2-Hydroxybenzophenone (1.0 eq)^[1]^[4]

- Sodium Hydride (NaH, 60% dispersion in oil) (1.2 eq)
- Chloromethyl methyl ether (MOM-Cl) (1.1 eq)[1]
- Tetrahydrofuran (THF), anhydrous[1]
- Tetrabutylammonium iodide (TBAI) (Catalytic, optional)[1]

Step-by-Step Workflow

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen ().
- Deprotonation: Suspend NaH (1.2 eq) in anhydrous THF at 0°C. Add a solution of 2-hydroxybenzophenone in THF dropwise.
 - Observation: Evolution of gas.[1] The solution will turn yellow/orange (phenoxide formation).[1]
 - Time: Stir for 30 minutes at 0°C.
- Alkylation: Add MOM-Cl (1.1 eq) dropwise via syringe.[1]
 - Note: Maintain temperature < 5°C to prevent side reactions.[1]
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.
 - Monitoring: Check via TLC (Hexane/EtOAc 9:1).[1] The starting material () should disappear; product appears at lower R_f due to loss of intramolecular H-bond making it slightly more polar than the chelated parent.[1]
- Quench & Workup: Quench carefully with saturated NH_4Cl solution.[1] Extract with Ethyl Acetate ()

).[1][5] Wash combined organics with brine, dry over

[1]

- Purification: Concentrate in vacuo. Purify via flash column chromatography (, Hexane/EtOAc gradient).

References

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